

Technical Guide to 3-Allylrhodanine: Safety, Handling, and Hazard Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Allylrhodanine

Cat. No.: B075707

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and hazard information for **3-Allylrhodanine** (CAS: 1457-47-2). The information is compiled from publicly available Safety Data Sheets (SDS) and chemical supplier information to ensure laboratory personnel can manage this chemical safely and effectively.

Chemical Identification

3-Allylrhodanine, also known as 3-Allyl-2-thioxo-4-thiazolidinone, is a heterocyclic organic compound.[\[1\]](#)[\[2\]](#)[\[3\]](#) It serves as a building block in organic synthesis and is of interest to researchers in medicinal chemistry and drug development.[\[4\]](#)

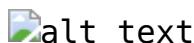
Identifier	Value
Chemical Name	3-Allyl-2-thioxo-4-thiazolidinone [1] [2] [3]
Synonyms	3-Allylrhodanine, 3-prop-2-enyl-2-sulfanylidene-1,3-thiazolidin-4-one [1] [5]
CAS Number	1457-47-2 [1]
Molecular Formula	C ₆ H ₇ NOS ₂ [1] [6]
Molecular Weight	173.26 g/mol [1]
Chemical Structure	C=CCN1C(=O)CSC1=S (SMILES) [1]

Hazard Identification and GHS Classification

3-Allylrhodanine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.[1][5]

Signal Word: Warning[1][2][5]

GHS Pictogram:



GHS Classification	Hazard Code	Hazard Statement
Skin Irritation, Category 2	H315	Causes skin irritation[1][2][5]
Serious Eye Irritation, Category 2A	H319	Causes serious eye irritation[1] [2][5]
Specific target organ toxicity — Single exposure, Category 3 (Respiratory system)	H335	May cause respiratory irritation[1][5]

Toxicological Summary

While specific quantitative acute toxicity data, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **3-Allylrhodanine** are not readily available in the cited public sources, the GHS classifications indicate that the substance is of moderate acute hazard. The classifications are based on data from toxicological studies, likely on animal models, which have demonstrated its potential to cause reversible inflammatory effects on skin and eyes, as well as irritation to the respiratory tract upon single exposure.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-Allylrhodanine**.

Property	Value	Reference(s)
Physical State	Solid. Light yellow to brown powder or crystal.	[1] [2]
Melting Point	46-48 °C	[1] [7]
Boiling Point	139 °C at 6 mmHg (8 hPa)	[1] [7]
Density	1.135 g/mL at 25 °C	[1]
Flash Point	Not applicable	[1]
Incompatible Materials	Strong oxidizing agents	[7]
Hazardous Decomposition	Under fire conditions, may produce toxic fumes of carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and sulfur oxides (SOx).	[7]

Standard Experimental Protocols for Hazard Assessment

The GHS classifications for **3-Allylrhodanine** are determined through standardized toxicological testing protocols. While the specific studies for this compound are not publicly detailed, the methodologies are governed by international guidelines, primarily from the Organisation for Economic Co-operation and Development (OECD).

Skin Irritation Testing (OECD Test Guideline 404)

This test evaluates the potential of a substance to cause reversible inflammatory changes to the skin.

- **Test System:** Typically conducted using albino rabbits.
- **Procedure:** A small amount of the test substance (0.5 g) is applied to a shaved patch of skin on the animal. The patch is covered with a gauze dressing for a specified period, usually 4 hours.

- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specific intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Classification: The severity of the skin reactions is scored. A mean score of ≥ 2.3 and < 4.0 for erythema/edema across the test animals typically results in a "Category 2" classification.

Eye Irritation Testing (OECD Test Guideline 405)

This protocol assesses the potential for a substance to cause damage to the eye.

- Test System: Conducted using albino rabbits.
- Procedure: A small amount of the substance (0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye of the animal. The other eye remains untreated as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Classification: Effects are scored based on their severity and reversibility. A substance is classified as "Category 2A" if it produces a positive response in at least two of three tested animals that is fully reversible within 21 days of observation.

Specific Target Organ Toxicity – Single Exposure (OECD Test Guideline 403 / Inhalation)

This assesses toxicity to specific organs following a single exposure, with a focus on respiratory irritation for this compound.

- Test System: Typically uses rats.
- Procedure: Animals are exposed to the substance, usually as a dust or aerosol, in an inhalation chamber for a set duration (e.g., 4 hours). Multiple concentration groups are tested.
- Observation: Animals are observed for clinical signs of toxicity and respiratory distress during and after exposure. This includes changes in breathing patterns, nasal discharge, and other signs of irritation.

- Classification: Evidence of transient respiratory tract irritation (e.g., rhinitis, coughing) that resolves after exposure ceases can lead to a "Category 3" classification for respiratory irritation.

Handling, Storage, and Personal Protective Equipment (PPE)

Safe handling and storage are critical to minimize exposure risk.

Safe Handling

- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood.[5]
- Personal Contact: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[5]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[2][5] Do not eat, drink, or smoke in laboratory areas.
- Dust Formation: Avoid generating dust.

Storage

- Conditions: Keep containers tightly closed and store in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents.[7]
- Class: Storage class 11 - Combustible Solids.[1]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **3-Allylrhodanine**:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeshields.	Protects against dust particles and splashes, preventing serious eye irritation.[1][5]
Hand Protection	Impervious chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and subsequent irritation.[1]
Skin/Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes the risk of accidental skin exposure.
Respiratory Protection	NIOSH-approved N95 dust mask or higher for nuisance exposures. Use a respirator with appropriate cartridges for higher-level protection if dust cannot be controlled.[1][7]	Protects against inhalation of dust, which may cause respiratory irritation.[5]

Emergency Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If respiratory irritation occurs or if you feel unwell, seek medical advice.[5]
- Skin Contact: Immediately take off all contaminated clothing. Wash the affected skin with plenty of soap and water. If skin irritation persists, get medical advice/attention.[3][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[5]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, foam, or carbon dioxide (CO₂). Water spray can be used for large fires only.
- Specific Hazards: The substance is combustible. Decomposition on heating may produce toxic and irritating fumes including carbon monoxide, nitrogen oxides, and sulfur oxides.[\[7\]](#)
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).

Accidental Release Measures (Spills)

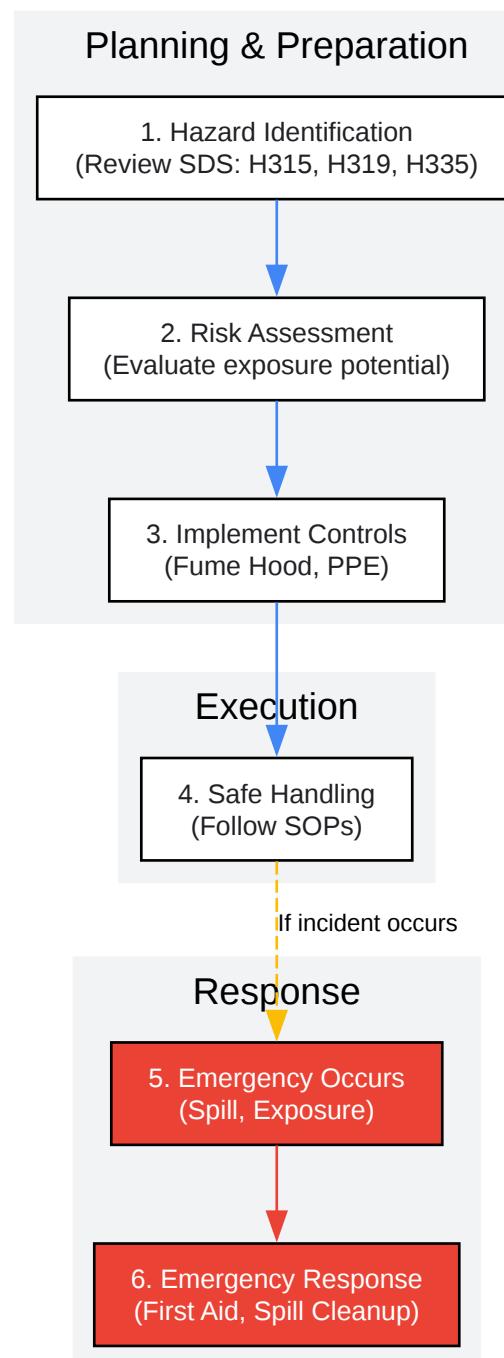
- Personal Precautions: Evacuate personnel from the area. Wear appropriate personal protective equipment (see Section 5.3). Avoid breathing dust and prevent contact with skin and eyes.
- Environmental Precautions: Prevent the substance from entering drains or waterways.
- Containment and Cleanup: Use dry cleanup procedures. Sweep up the spilled solid material, avoiding dust generation. Place the material into a clean, dry, sealable, and labeled container for disposal. After cleanup, decontaminate the area and launder all protective clothing before reuse.

Disposal Considerations

Dispose of **3-Allylrhodanine** and its container in accordance with all applicable local, state, and federal regulations. Waste should be classified as hazardous. Do not dispose of it down the drain or with regular trash. Handle uncleaned containers as you would the product itself.

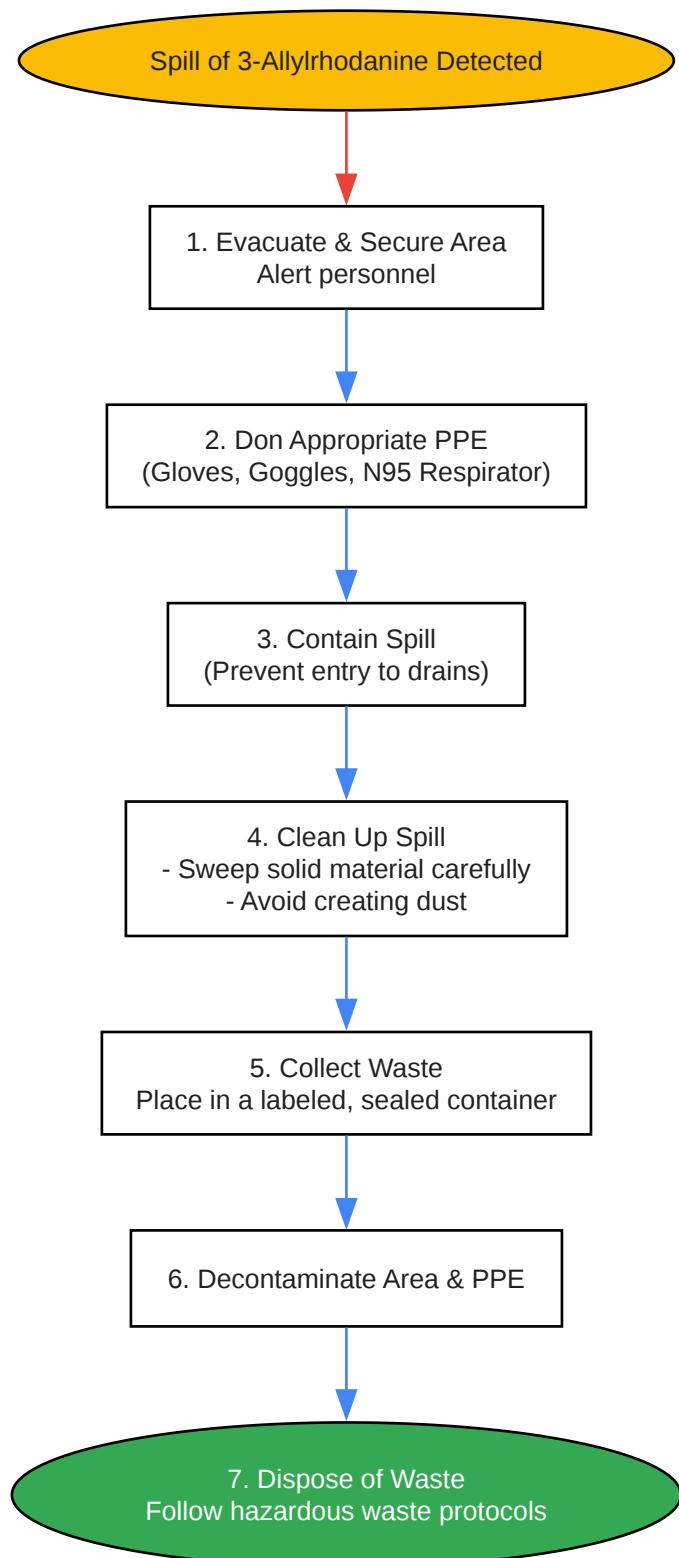
Visual Guides: Workflows and Logical Relationships

The following diagrams illustrate key safety workflows for handling **3-Allylrhodanine**.



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Caption: Chemical Safety & Handling Workflow.



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Caption: Accidental Spill Response Workflow.

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- To cite this document: BenchChem. [Technical Guide to 3-Allylrhodanine: Safety, Handling, and Hazard Information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075707#3-allylrhodanine-safety-handling-and-hazard-information>

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